

History and Development of Cyclopropyl Stannane Reagents: A Technical Guide

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Compound of Interest

Compound Name: *Tributyl(2-cyclopropylethynyl)-stannane*

CAS No.: 254108-69-5

Cat. No.: B6317158

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Executive Summary

Cyclopropyl stannanes represent a unique intersection of organometallic stability and high-energy structural motifs. Unlike their acyclic alkyl counterparts, cyclopropyl stannanes exhibit reactivity profiles closer to vinyl or aryl stannanes due to the high s-character (approx. 32%) of the cyclopropyl carbon-carbon bonds. This guide analyzes the evolution of these reagents from early stoichiometric curiosities to precision tools in modern drug discovery, specifically for installing the cyclopropyl bioisostere—a critical motif for enhancing metabolic stability and potency in varying clinical candidates.

Historical Genesis & Structural Fundamentals

The Seyferth Era (1960s-1970s)

The genesis of cyclopropyl stannane chemistry is rooted in the study of group 14 metal carbenoids. In the late 1960s and early 1970s, Dietmar Seyferth and colleagues at MIT pioneered the generation of halomethyl-metal compounds.

- **The Breakthrough:** Early syntheses involved the addition of dihalocarbenes (generated from phenyl(trihalomethyl)mercury) to vinyl stannanes.
- **Significance:** These early experiments established that the C-Sn bond could survive the harsh conditions of carbene generation, although the resulting gem-dihalocyclopropyl stannanes were initially seen as mechanistic probes rather than synthetic reagents.

The Walsh Orbital Effect

To understand why cyclopropyl stannanes are effective cross-coupling partners, one must look at their electronic structure.

- **Hybridization:** The external C-H and C-Sn bonds of a cyclopropane ring possess significant sp^2 character (approx. 32% s-character), while the internal ring bonds are sp^5 -like (high p-character).
- **Reactivity Consequence:** This allows cyclopropyl stannanes to undergo transmetalation in Stille couplings at rates comparable to vinyl stannanes, significantly faster than standard sp^3 alkyl stannanes.

Synthetic Methodologies: From Stoichiometry to Catalysis

The preparation of cyclopropyl stannanes has evolved into three distinct, high-fidelity workflows.

Workflow A: Transition-Metal Catalyzed Hydrostannylation

Developed extensively by Vladimir Gevorgyan, this method is the gold standard for enantioselective synthesis.

- **Mechanism:** Rhodium-catalyzed addition of tributyltin hydride across a cyclopropene double bond.
- **Key Insight:** Unlike Pd-catalyzed hydrostannylation which often leads to ring opening, Rh(I) catalysts preserve the strained ring.

Workflow B: The Simmons-Smith Approach

Championed by André Charette, this route builds the ring on top of a pre-existing vinyl stannane.

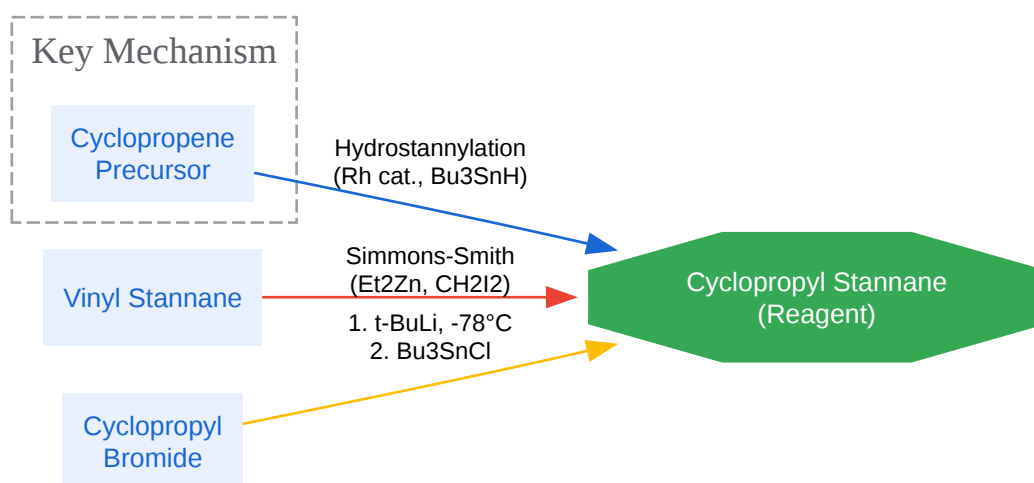
- Reagent:

(Furukawa modification).
- Stereocontrol: If the vinyl stannane possesses a proximal directing group (e.g., an allylic alcohol), the cyclopropanation is highly diastereoselective.

Workflow C: Anionic Capture (Tin-Lithium Exchange)

The most direct method for simple analogs.

- Protocol: Lithiation of a cyclopropyl bromide followed by quenching with .
- Caveat: Requires cryogenic conditions (-78 °C) to prevent the cyclopropyl lithium from opening to an allyl anion.



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Figure 1: The three primary retrosynthetic disconnections for accessing cyclopropyl stannane reagents.

Reactivity Profile & Experimental Protocols

The Stille Cross-Coupling

The primary utility of cyclopropyl stannanes is the palladium-catalyzed transfer of the cyclopropyl group to aryl or vinyl halides.

Stereochemical Outcome: Unlike simple alkyl stannanes which often couple with inversion (via an

-type transmetallation), cyclopropyl stannanes typically couple with retention of configuration. This is attributed to the rigid nature of the ring preventing the backside attack required for inversion, forcing a concerted front-side transmetallation.

Optimized Protocol (General):

- Catalyst:

(5-10 mol%) or

with

.

- Solvent: Toluene or Dioxane (reflux).

- Additives:

(2.0 equiv) is often crucial. The "Fluoride Effect" activates the tin species by forming a hypervalent stannate (

), which is more nucleophilic toward the Pd(II) center.

Modern Breakthrough: 1-Fluorocyclopropyl Stannanes (2024)

A significant recent advancement (Audet et al., 2024) allows for the direct installation of the 1-fluorocyclopropyl group—a potent bioisostere for the ethyl group but with blocked metabolic oxidation sites.

Key Protocol: 1-Fluorocyclopropyl Stannane Coupling

- Reagents: 1-Fluorocyclopropyl tributylstannane (Bench stable).[1]
- Catalyst System:

(10 mol%),

(10 mol%).
- Activator:

(2.0 equiv).
- Conditions: DMF, 80 °C, 16 h.
- Note: The addition of CuI suggests a "Copper effect," likely facilitating a Sn

Cu

Pd double transmetallation, which is often faster than direct Sn

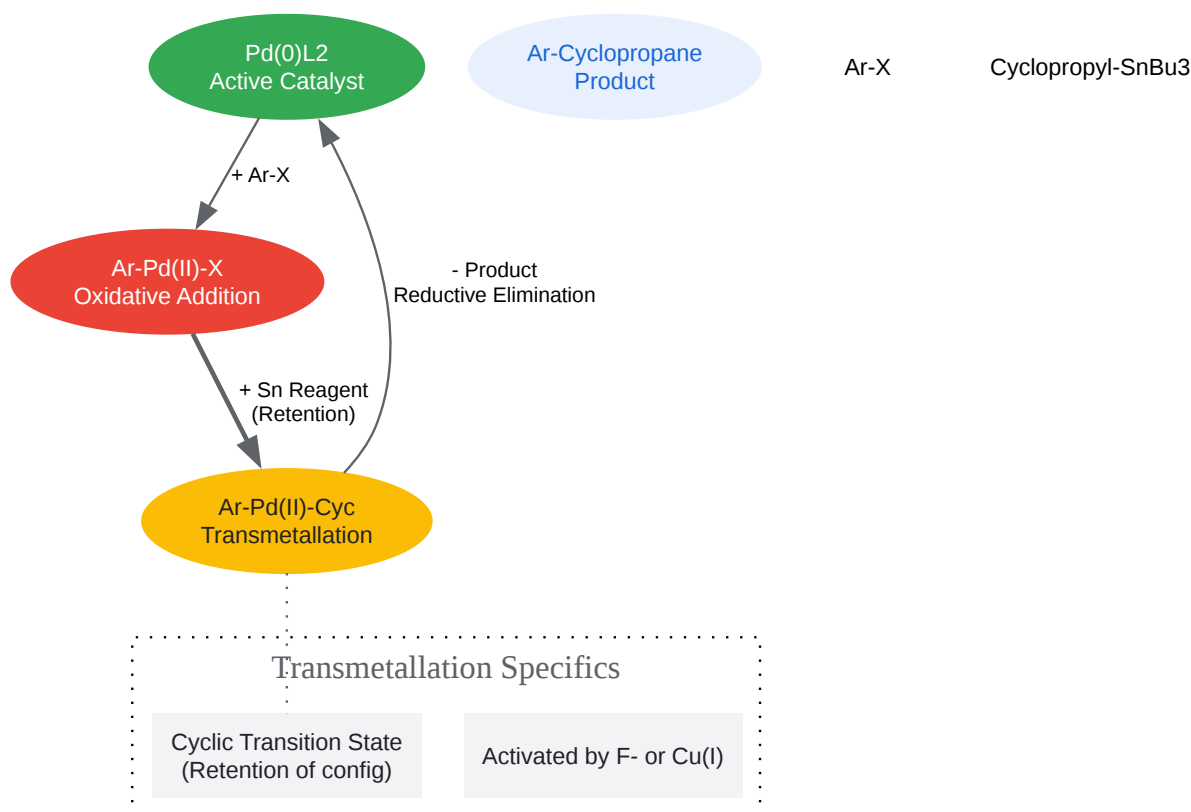
Pd.

Data Summary: Coupling Efficiency

Electrophile Type	Catalyst System	Additive	Yield (%)	Stereochem	Ref
Aryl Bromide		None	65-80	Retention	[1]
Aryl Triflate		LiCl	70-85	Retention	[2]
Vinyl Iodide		CuI	80-95	Retention	[3]
Heteroaryl Cl		CsF	50-70	Retention	[4]

Mechanism of Action (Transmetallation)[1][2]

The transmetallation step is the rate-determining event.[2][3] For cyclopropyl stannanes, the mechanism diverges from standard alkyl stannanes.



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Figure 2: The catalytic cycle emphasizing the retention of stereochemistry during the transmetalation of cyclopropyl stannanes.

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